

Application Notes and Protocols: BSA-Cy5.5 for High-Resolution Vascular Imaging

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Compound of Interest

Compound Name: Bovine Serum Albumin-Cy5.5

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Introduction

Bovine Serum Albumin (BSA) conjugated with the near-infrared (NIR) fluorophore Cyanine5.5 (Cy5.5) is a powerful tool for high-resolution in vivo vascular imaging. The inherent properties of BSA, a highly soluble and biocompatible protein, prevent its extravasation from healthy blood vessels, making it an excellent blood pool imaging agent. When labeled with Cy5.5, a dye with excitation and emission wavelengths in the NIR window (675/694 nm), deep tissue penetration with minimal autofluorescence is achievable.^[1] This allows for detailed visualization and quantification of vascular structure and function in various research and preclinical models. These application notes provide detailed protocols for utilizing BSA-Cy5.5 in high-resolution vascular imaging studies.

Properties of BSA-Cy5.5

The key characteristics of BSA-Cy5.5 that make it suitable for vascular imaging are summarized in the table below.

Property	Value	Reference
Fluorophore	Cyanine5.5 (Cy5.5)	[1]
Excitation Wavelength (Ex)	~675 nm	[1]
Emission Wavelength (Em)	~694 nm	[1]
Molecular Weight	> 66 kDa (BSA alone)	
Labeling Ratio	Typically 2-7 Cy5.5 dyes per BSA molecule	[1]
Form	Lyophilized powder or solution in PBS	[1]
Storage	4°C, protected from light	[1]

Applications in High-Resolution Vascular Imaging

BSA-Cy5.5 serves as a versatile agent for a range of vascular imaging applications:

- **Microangiography:** High-resolution visualization of the microvascular network, including capillaries, arterioles, and venules.
- **Vascular Permeability and Leakage:** Quantification of vessel integrity and permeability, particularly in disease models such as cancer and inflammation, by observing the extravasation of the fluorescent probe.
- **Tumor Vasculature Characterization:** Assessment of tumor angiogenesis, vessel density, and morphology.
- **Longitudinal Studies:** The relatively long circulation half-life of BSA allows for repeated imaging sessions to monitor changes in the vasculature over time in response to therapeutic interventions.

Experimental Protocols

I. In Vivo Vascular Imaging using Intravital Microscopy

This protocol is designed for high-resolution imaging of the microvasculature in living animals using techniques like dorsal skinfold window chambers.

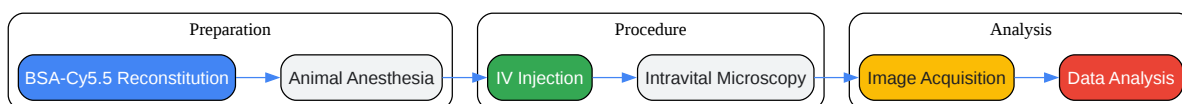
Materials:

- BSA-Cy5.5
- Sterile Phosphate-Buffered Saline (PBS)
- Anesthetic agent (e.g., isoflurane, ketamine/xylazine)
- Animal model with an imaging window (e.g., dorsal skinfold, cranial window)
- Intravital microscope (epifluorescence or confocal) equipped with appropriate laser lines and filters for Cy5.5 excitation and emission.

Protocol:

- Preparation of BSA-Cy5.5 Solution:
 - Reconstitute lyophilized BSA-Cy5.5 in sterile PBS to a stock concentration of 10 mg/mL.
 - Vortex gently to dissolve completely.
 - Dilute the stock solution with sterile PBS to a final working concentration (typically 1-2 mg/mL). The optimal concentration should be determined empirically for the specific application and imaging system.
- Animal Preparation:
 - Anesthetize the animal using an approved protocol.
 - Maintain the animal's body temperature using a heating pad.
 - Position the animal on the microscope stage, ensuring the imaging window is accessible to the objective.
- Agent Administration:

- Administer the BSA-Cy5.5 solution via intravenous (tail vein) or retro-orbital injection. A typical injection volume for a mouse is 100-200 μ L.
- Imaging:
 - Immediately after injection, begin acquiring images of the vasculature within the region of interest.
 - Use a low laser power to minimize phototoxicity and photobleaching, and adjust detector gain to achieve a good signal-to-noise ratio.
 - Acquire time-lapse sequences to observe vascular dynamics and permeability.



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Experimental workflow for in vivo vascular imaging.

II. High-Resolution 3D Vascular Imaging using Two-Photon Microscopy

Two-photon microscopy (TPM) allows for deeper tissue imaging with reduced scattering, making it ideal for high-resolution 3D reconstruction of vascular networks.^[2]

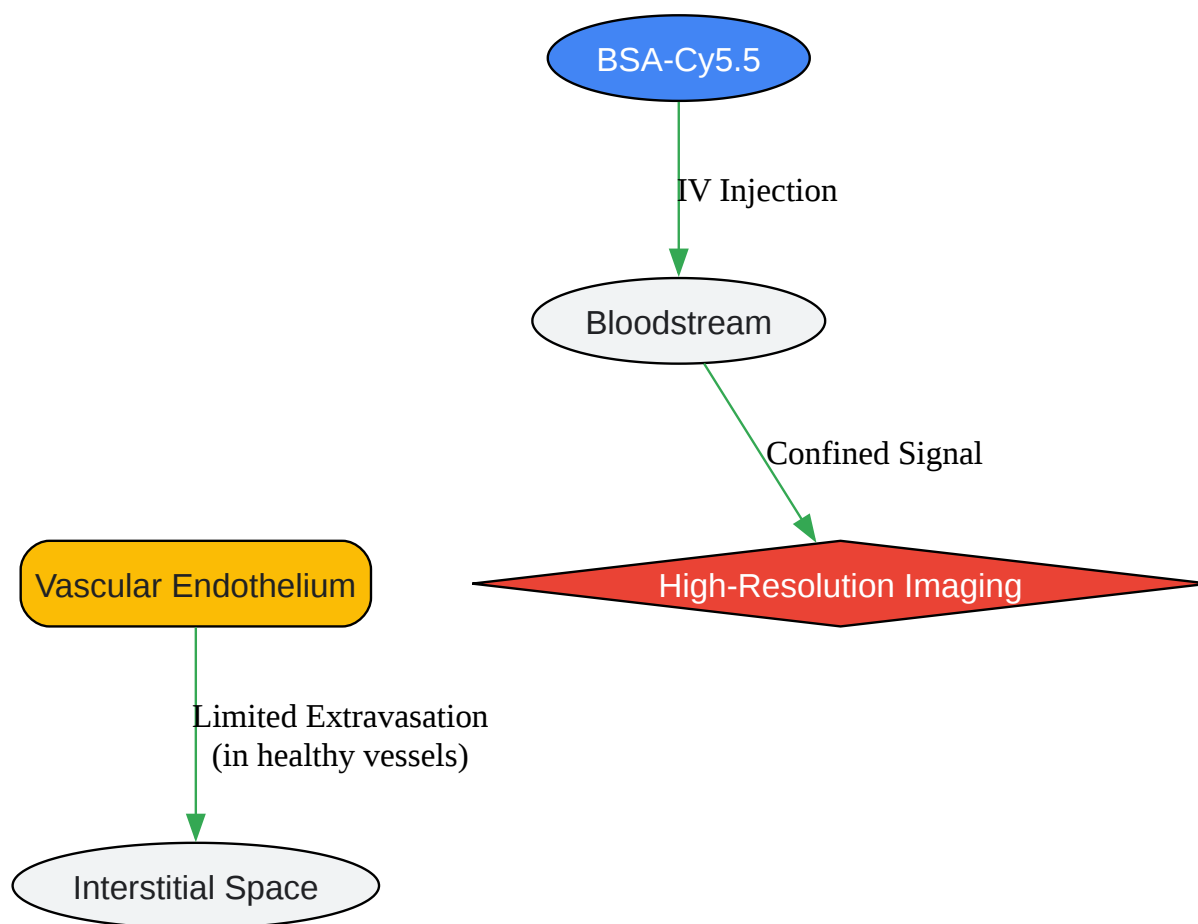
Materials:

- Same as for Intravital Microscopy.
- Two-photon microscope with a tunable near-infrared laser (e.g., Ti:Sapphire).

Protocol:

- Preparation and Administration:

- Follow steps 1-3 from the Intravital Microscopy protocol.
- Two-Photon Imaging:
 - Tune the two-photon laser to an appropriate excitation wavelength for Cy5.5 (typically in the 800-850 nm range, though optimization is recommended).
 - Set the emission filter to collect the fluorescence signal from Cy5.5 (~670-720 nm).
 - Acquire z-stacks through the tissue volume of interest to generate 3D reconstructions of the vasculature.
 - Use line scanning mode for dynamic measurements of blood flow.[3]



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Principle of BSA-Cy5.5 as a blood pool agent.

Quantitative Data

Pharmacokinetic Properties

The following table summarizes representative pharmacokinetic parameters for Cy5.5-labeled agents. Note that these values can vary depending on the specific formulation and animal model.

Parameter	Value	Animal Model	Reference
Distribution Half-life ($t_{1/2\alpha}$)	~0.5 - 2 hours	Mouse	[4]
Elimination Half-life ($t_{1/2\beta}$)	~10 - 24 hours	Mouse	[4]
Area Under the Curve (AUC)	Varies significantly with formulation	Mouse	[5]

Typical Imaging Parameters

The table below provides a starting point for imaging parameters. These should be optimized for the specific experimental setup.

Parameter	Intravital Microscopy	Two-Photon Microscopy
Excitation Wavelength	640-675 nm	800-850 nm
Emission Filter	680-720 nm bandpass	670-720 nm bandpass
Objective Magnification	10x, 20x, 40x (water immersion)	20x, 25x (water immersion)
Laser Power	< 5 mW	< 50 mW (at the objective)
Frame Rate	1-30 fps (for dynamic imaging)	1-1000 fps (line scanning for flow)[3]
Z-stack Step Size	N/A (2D) or 1-5 μm (3D)	1-2 μm

Data Analysis and Interpretation

High-resolution images acquired using BSA-Cy5.5 can be analyzed to extract a wealth of quantitative data about the vasculature. Common analysis includes:

- **Vessel Diameter and Density:** Software such as ImageJ/Fiji can be used to measure the diameter of individual vessels and calculate the overall vessel density within a region of interest.
- **Vessel Tortuosity:** Quantification of the convolutedness of blood vessels, which is often altered in pathological conditions.
- **Blood Flow Velocity:** Using line-scanning mode in confocal or two-photon microscopy, the velocity of red blood cells (which appear as dark shadows against the fluorescent plasma) can be measured.
- **Vascular Permeability:** By measuring the fluorescence intensity in the interstitial space over time, the rate of BSA-Cy5.5 extravasation can be quantified as a measure of vascular permeability.

Conclusion

BSA-Cy5.5 is a robust and reliable fluorescent probe for high-resolution in vivo imaging of the vasculature. Its properties as a blood pool agent, combined with the favorable characteristics of near-infrared fluorescence, enable detailed and quantitative assessment of vascular networks in a variety of research settings. The protocols and data provided in these application notes serve as a comprehensive guide for researchers, scientists, and drug development professionals to effectively utilize BSA-Cy5.5 in their studies.

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- [3. Ultrafast two-photon fluorescence imaging of cerebral blood circulation in the mouse brain in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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